

An In-depth Technical Guide to 2-Cyclooctyl-ethylamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Cyclooctyl-ethylamine

CAS No.: 4744-94-9

Cat. No.: B1507534

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For Researchers, Scientists, and Drug Development Professionals

Foreword

This guide serves as a comprehensive technical resource on **2-Cyclooctyl-ethylamine** (molecular weight: 155.28 g/mol), a primary amine with emerging interest in neurochemistry and organic synthesis. As a Senior Application Scientist, the following sections are structured to provide not just a compilation of data, but an integrated understanding of the molecule's synthesis, characterization, biological implications, and safe handling. The narrative emphasizes the causality behind experimental choices, ensuring that the presented protocols are not merely instructional but also educational.

Molecular Profile and Physicochemical Properties

2-Cyclooctyl-ethylamine, with the CAS number 4744-94-9, is an organic compound featuring a cyclooctyl ring bonded to an ethylamine moiety.^[1] This structure imparts a unique combination of lipophilicity from the cyclooctyl group and reactivity from the primary amine.

Table 1: Physicochemical Properties of **2-Cyclooctyl-ethylamine**

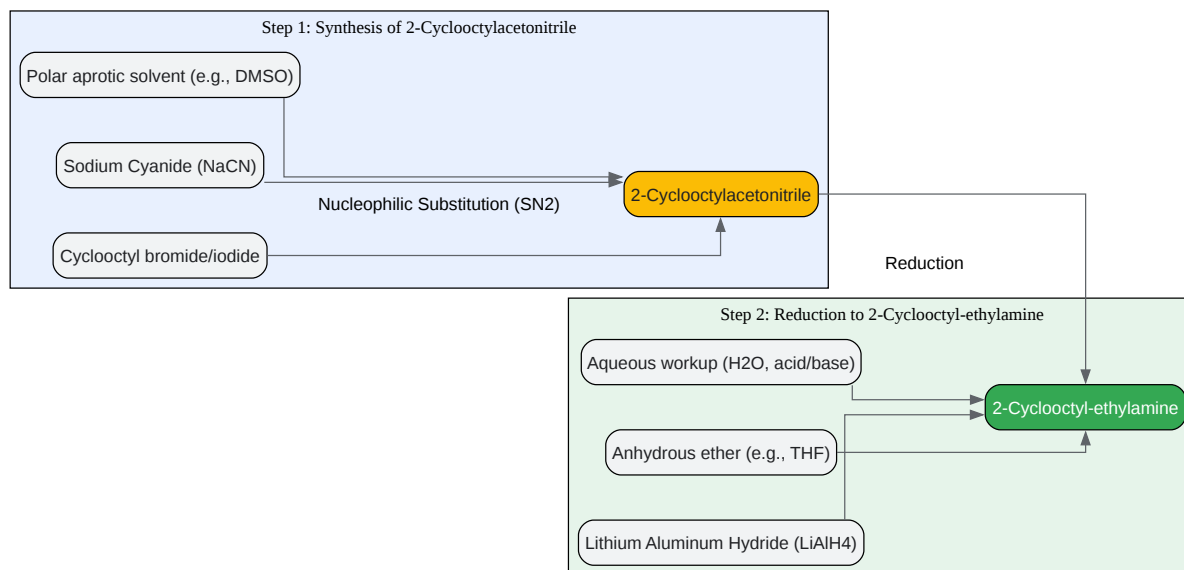
Property	Value	Source
Molecular Formula	C ₁₀ H ₂₁ N	[1]
Molecular Weight	155.28 g/mol	[1]
CAS Number	4744-94-9	[1]
Boiling Point	116-117 °C (at 23 Torr)	[1]
Density (Predicted)	0.847 ± 0.06 g/cm ³	[1]
pKa (Predicted)	10.52 ± 0.10	[1]
Physical Form	Solid	[1]

Synthesis of 2-Cyclooctyl-ethylamine

While specific, detailed protocols for the synthesis of **2-Cyclooctyl-ethylamine** are not extensively documented in publicly available literature, a logical and efficient synthetic route can be devised based on established organic chemistry principles. The most plausible approach involves the reduction of a suitable precursor, such as 2-cyclooctylacetonitrile or 2-cyclooctylacetamide.

Proposed Synthetic Pathway: Reduction of 2-Cyclooctylacetonitrile

This two-step pathway begins with the synthesis of the nitrile precursor followed by its reduction to the target primary amine.



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Caption: Proposed two-step synthesis of **2-Cyclooctyl-ethylamine**.

Detailed Experimental Protocol (Proposed)

Step 1: Synthesis of 2-Cyclooctylacetonitrile

- **Rationale:** This step involves a nucleophilic substitution reaction where the cyanide ion displaces a halide from cyclooctyl halide. The choice of a polar aprotic solvent like DMSO

accelerates the SN2 reaction.

- Procedure:
 - To a stirred solution of sodium cyanide (1.1 equivalents) in dimethyl sulfoxide (DMSO), add cyclooctyl bromide (1.0 equivalent) dropwise at room temperature.
 - Heat the reaction mixture to 50-60 °C and monitor the reaction progress by Gas Chromatography (GC).
 - Upon completion, cool the mixture to room temperature and pour it into a mixture of ice and water.
 - Extract the aqueous layer with diethyl ether (3 x volumes).
 - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude 2-cyclooctylacetonitrile.
 - Purify the crude product by vacuum distillation.

Step 2: Reduction of 2-Cyclooctylacetonitrile to **2-Cyclooctyl-ethylamine**

- Rationale: Lithium aluminum hydride (LiAlH₄) is a powerful reducing agent capable of converting nitriles to primary amines.^{[2][3]} The reaction is performed in an anhydrous ether to prevent quenching of the reactive hydride.
- Procedure:
 - To a suspension of LiAlH₄ (1.5 equivalents) in anhydrous tetrahydrofuran (THF) under an inert atmosphere (e.g., argon), add a solution of 2-cyclooctylacetonitrile (1.0 equivalent) in anhydrous THF dropwise at 0 °C.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and then reflux for 4-6 hours, monitoring by Thin Layer Chromatography (TLC) or GC.
 - Cool the reaction mixture to 0 °C and carefully quench the excess LiAlH₄ by the sequential dropwise addition of water, followed by 15% aqueous sodium hydroxide, and then more water (Fieser workup).

- Filter the resulting aluminum salts and wash the filter cake with THF.
- Combine the filtrate and washings, and concentrate under reduced pressure to obtain the crude **2-Cyclooctyl-ethylamine**.
- Purify the product by vacuum distillation.

Analytical Characterization

Definitive characterization of **2-Cyclooctyl-ethylamine** requires a combination of spectroscopic and chromatographic techniques. While specific spectral data for this compound is not readily available in the public domain, the expected data can be predicted based on its structure and data from analogous compounds.

Table 2: Predicted Analytical Data for **2-Cyclooctyl-ethylamine**

Technique	Expected Observations
¹ H NMR	Multiplets in the range of 1.2-1.8 ppm corresponding to the cyclooctyl protons. A triplet around 2.7 ppm for the -CH ₂ - group adjacent to the amine, and a triplet around 1.4 ppm for the other -CH ₂ - group of the ethyl chain. A broad singlet for the -NH ₂ protons.
¹³ C NMR	Multiple signals in the aliphatic region (25-45 ppm) for the cyclooctyl carbons. A signal around 40-45 ppm for the carbon adjacent to the nitrogen and another aliphatic signal for the other ethyl carbon.[4]
Mass Spectrometry (EI)	A molecular ion peak (M ⁺) at m/z 155. The fragmentation pattern would likely show losses of small neutral molecules such as ethylene (m/z 28) and characteristic fragments from the cyclooctyl ring.[5]
GC-MS	A single peak with a mass spectrum corresponding to the pure compound. The retention time will depend on the column and conditions used.[6][7]
HPLC	As a primary amine, it will likely require derivatization for sensitive UV or fluorescence detection.[8][9]

Biological Activity and Pharmacological Profile

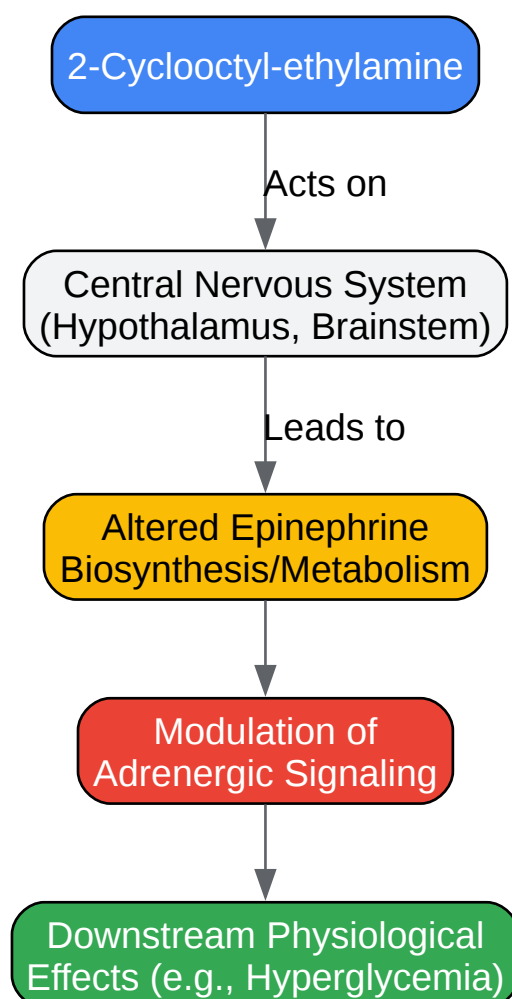
The pharmacological properties of **2-Cyclooctyl-ethylamine** are not well-documented. However, research on the closely related compound, 2-cyclooctyl-2-hydroxyethylamine, provides valuable insights into its potential biological effects.

Effects on Epinephrine Levels

A study on 2-cyclooctyl-2-hydroxyethylamine demonstrated that intraperitoneal administration in rats led to dose-related reductions in epinephrine concentrations in the hypothalamus and brainstem. This suggests that these compounds may interfere with central epinephrine biosynthesis. This alteration in central adrenergic pathways was linked to hyperglycemia, indicating a potential role in modulating glucose metabolism through neurochemical mechanisms.

Potential Mechanism of Action

The observed effects on epinephrine levels suggest that **2-Cyclooctyl-ethylamine** and its analogs may interact with enzymes involved in catecholamine synthesis or metabolism, or with adrenergic receptors themselves. Phenethylamine derivatives are known to interact with a variety of receptors, including adrenergic and serotonin receptors.[3][10][11] The bulky cyclooctyl group likely influences the receptor binding profile, potentially conferring selectivity for certain receptor subtypes.



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Caption: Postulated mechanism of action for **2-Cyclooctyl-ethylamine**.

Recommended In Vitro Evaluation

To elucidate the pharmacological profile of **2-Cyclooctyl-ethylamine**, a systematic in vitro evaluation is recommended.

Step-by-Step Protocol: Receptor Binding Assay

- Rationale: To determine the affinity of the compound for various receptors, particularly adrenergic and serotonin receptors, which are common targets for phenethylamines.
- Procedure:
 - Prepare cell membranes expressing the target receptors (e.g., α_1 , α_2 , β_1 , β_2 , 5-HT₁, 5-HT₂ subtypes).
 - In a multi-well plate, incubate the membranes with a known radiolabeled ligand for the receptor of interest and varying concentrations of **2-Cyclooctyl-ethylamine**.
 - After incubation, separate the bound and free radioligand by filtration.
 - Quantify the radioactivity on the filters using a scintillation counter.
 - Calculate the K_i (inhibition constant) to determine the affinity of **2-Cyclooctyl-ethylamine** for each receptor.

Safety, Handling, and Toxicology

While a specific Safety Data Sheet (SDS) for **2-Cyclooctyl-ethylamine** is not readily available, general precautions for handling primary aliphatic amines should be strictly followed. These compounds are typically corrosive and can cause severe skin and eye damage.^{[12][13]}

Table 3: General Safety and Handling Precautions

Aspect	Recommendation
Personal Protective Equipment (PPE)	Chemical-resistant gloves, safety goggles with side shields, and a lab coat are mandatory. Work in a well-ventilated fume hood.
Inhalation	Avoid inhaling vapors. May cause respiratory irritation.[12]
Skin and Eye Contact	Corrosive. Causes burns. In case of contact, immediately flush with copious amounts of water for at least 15 minutes and seek medical attention.[13]
Ingestion	Harmful if swallowed. Do not induce vomiting. Seek immediate medical attention.[13]
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances such as oxidizing agents and acids. Keep the container tightly closed.
Disposal	Dispose of in accordance with local, state, and federal regulations.

In Vitro Toxicology Assessment

A preliminary assessment of the toxicological profile of **2-Cyclooctyl-ethylamine** should be conducted.

Step-by-Step Protocol: Ames Test for Mutagenicity

- Rationale: The Ames test is a widely used method to assess the mutagenic potential of a chemical compound by measuring its ability to induce mutations in bacteria.[8][14][15]
- Procedure:
 - Use several strains of *Salmonella typhimurium* that are auxotrophic for histidine.
 - Prepare different concentrations of **2-Cyclooctyl-ethylamine**.

- In the presence and absence of a metabolic activation system (S9 mix), incubate the bacterial strains with the test compound.
- Plate the bacteria on a histidine-free medium.
- After incubation, count the number of revertant colonies (colonies that have regained the ability to synthesize histidine).
- A significant increase in the number of revertant colonies compared to the control indicates mutagenic potential.

Conclusion and Future Directions

2-Cyclooctyl-ethylamine is a molecule with intriguing potential, particularly in the realm of neuropharmacology. Its structural similarity to known bioactive phenethylamines, combined with the unique properties imparted by the cyclooctyl group, makes it a compelling candidate for further investigation. The proposed synthetic and analytical protocols in this guide provide a solid foundation for researchers to produce and characterize this compound. Future research should focus on a comprehensive evaluation of its pharmacological profile, including receptor binding affinities, functional activity, and in vivo efficacy in relevant disease models. A thorough toxicological assessment is also crucial to establish its safety profile for any potential therapeutic applications.

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- [To cite this document: BenchChem. \[An In-depth Technical Guide to 2-Cyclooctyl-ethylamine\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1507534/docs#an-in-depth-technical-guide-to-2-cyclooctyl-ethylamine\]](#)

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